

Key characteristics of Sodium-22 as a positron emitter

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Compound of Interest

Compound Name: Sodium-22

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Sodium-22 as a Positron Emitter: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core characteristics of **Sodium-22** (^{22}Na), a key radionuclide in various scientific and medical research applications. With its long half-life and distinct decay properties, ^{22}Na serves as an invaluable tool for positron-based research, instrument calibration, and preclinical imaging studies. This document details its physical and nuclear properties, production methods, decay scheme, and methodologies for its application, presenting quantitative data in structured tables and illustrating key processes with diagrams.

Physical and Nuclear Properties

Sodium-22 is a radioactive isotope of sodium that decays via positron emission and electron capture.^[1] Its long half-life compared to other common positron emitters makes it particularly suitable for applications requiring a stable, long-term source of positrons, such as in equipment calibration and certain long-duration tracer studies.^{[2][3]}

Summary of Key Characteristics

The fundamental properties of **Sodium-22** are summarized in the table below, providing a quick reference for its key nuclear and physical data.

Property	Value	Units
Half-Life	2.602	years
Decay Modes	Positron (β^+) Emission, Electron Capture (EC)	N/A
Decay Product	Neon-22 (Stable)	N/A
Isotopic Mass	21.99443755	u
Specific Activity	~6,243 (2.31×10^{14})	Ci/g (Bq/g)
Spin and Parity	3+	N/A

Sources:[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Decay Emissions

Sodium-22's decay process results in the emission of positrons and characteristic gamma rays. The emitted positron rapidly loses kinetic energy and annihilates with an electron in the surrounding matter, producing two 511 keV gamma photons that are emitted in opposite directions (at approximately 180°).[\[8\]](#)[\[9\]](#)[\[10\]](#) This annihilation radiation is the basis for Positron Emission Tomography (PET). In addition to the annihilation photons, a prompt gamma ray is also emitted from the daughter nucleus.[\[7\]](#)[\[11\]](#)[\[12\]](#)

Radiation Type	Energy (Maximum / Specific)	Abundance / Probability per Decay
Positron (β^+)	545.5 keV (Maximum)	~90.3%
215.5 keV (Average)		
Gamma (Annihilation)	511.0 keV	~181% (2 photons per β^+ decay)
Gamma (Prompt)	1274.5 keV	~99.9%
Electron Capture	N/A	~9.6%

Sources:[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[10\]](#)[\[11\]](#)[\[13\]](#)

Production and Decay Scheme

Production of Sodium-22

Sodium-22 does not occur in significant quantities in nature and is produced artificially.^[8] The most common method of production is through the bombardment of specific target materials in a particle accelerator, such as a cyclotron.^{[5][14]}

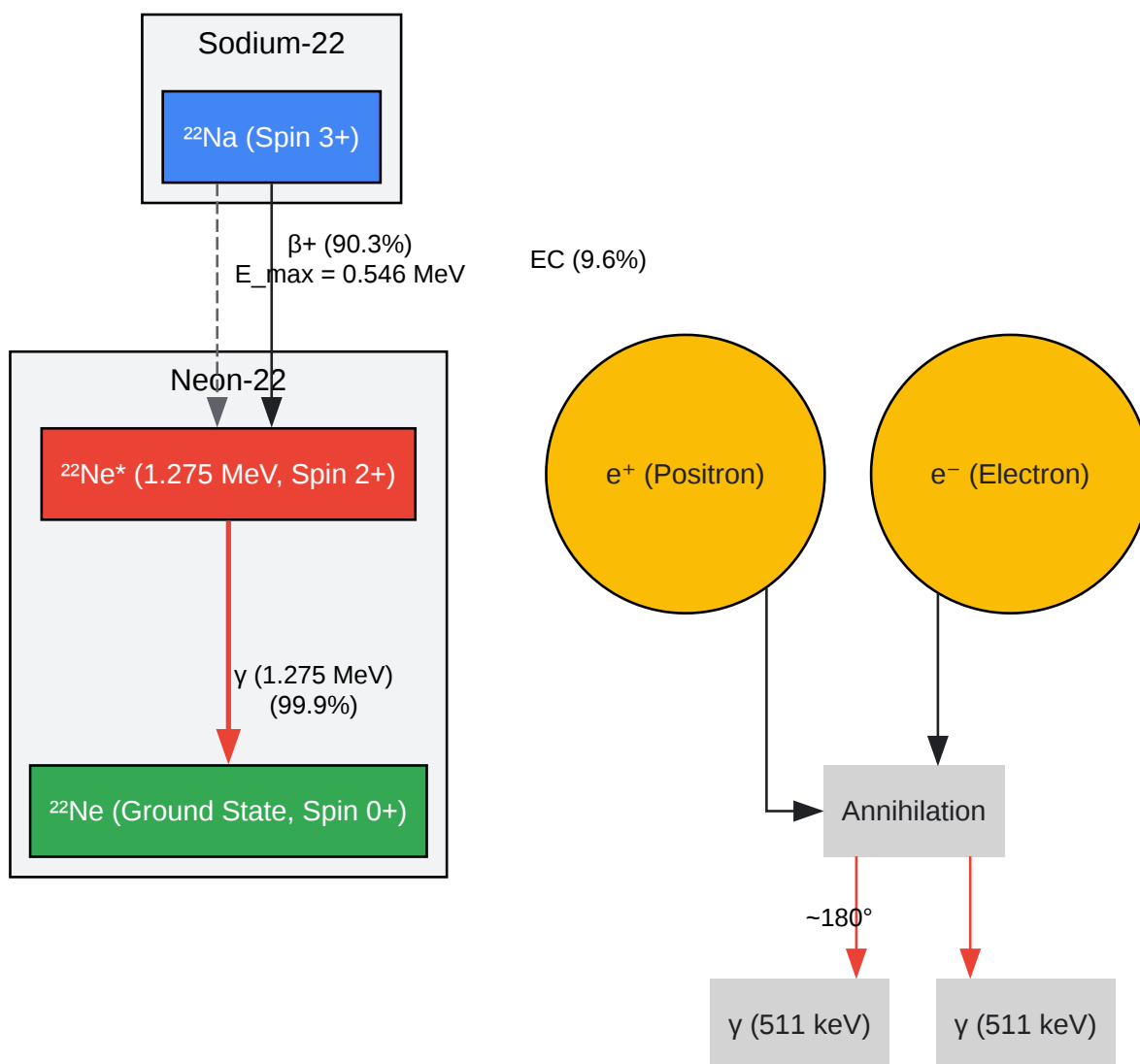
Common production reactions include:

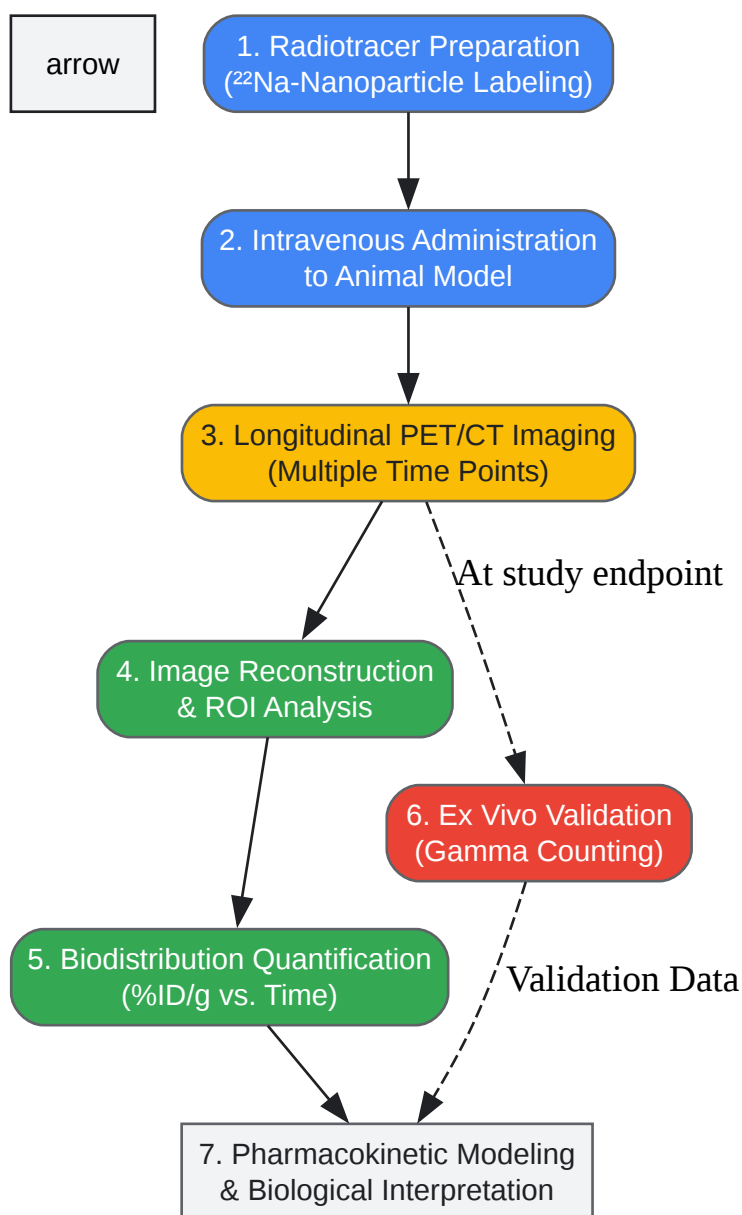
- Proton bombardment of a magnesium (Mg) target.^{[15][16]}
- Proton bombardment of an aluminum (Al) target.^{[15][16][17]}
- Deuteron bombardment of a magnesium-24 target: $^{24}\text{Mg}(\text{d},\alpha)^{22}\text{Na}$.^[18]
- Alpha particle bombardment of a fluorine-19 target: $^{19}\text{F}(\alpha,\text{n})^{22}\text{Na}$.^[8]

Following bombardment, the **Sodium-22** is chemically separated and purified, typically through dissolution and ion exchange chromatography, and supplied as a sodium chloride ($^{22}\text{NaCl}$) solution.^{[15][16][17]}

Decay Scheme Visualization

Sodium-22 decays primarily to a stable excited state of Neon-22 ($^{22}\text{Ne}^*$), which then de-excites to its ground state by emitting a high-energy gamma photon.^{[9][10]} The decay pathway is illustrated below.





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